Difference between 2,3-dichlorobenzophenone and 3,4-dichlorobenzophenone

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Compound of Interest

Compound Name:	*(2,3-Dichlorophenyl)(phenyl)methanone*
CAS No.:	*19920-08-2*
Cat. No.:	*B034978*

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Technical Guide: 2,3-Dichlorobenzophenone vs. 3,4-Dichlorobenzophenone

Isomeric Differentiation in Drug Discovery and Process Chemistry

Executive Summary

In the landscape of halogenated diaryl ketones, the positional isomerism between 2,3-dichlorobenzophenone (2,3-DCBP) and 3,4-dichlorobenzophenone (3,4-DCBP) dictates profound differences in synthetic accessibility, reactivity, and pharmaceutical utility.

- 3,4-DCBP is a high-volume commodity chemical and a critical intermediate in the synthesis of the antidepressant Sertraline (Zoloft).[1] It is thermodynamically favored in standard Friedel-Crafts acylations.[1]

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- 2,3-DCBP is a sterically congested, "hard-to-access" isomer, primarily serving as a research tool or a process impurity that must be rigorously controlled.[1]

This guide dissects the mechanistic and structural divergences between these two isomers for researchers optimizing API synthesis.

Physicochemical & Structural Profile[2][3][4][5][6]

The fundamental difference lies in the substitution pattern on the dichloro-ring.[1] The proximity of the chlorine atoms to the carbonyl bridge (the "ortho effect") significantly alters the molecular geometry.

Feature	3,4-Dichlorobenzophenone	2,3-Dichlorobenzophenone
CAS Number	6284-79-3	5293-97-0
Structure	1,2,4-substitution pattern	1,2,3-substitution pattern
Steric Environment	Open: Carbonyl is meta/para to Cl.[1]	Crowded: Carbonyl is ortho to Cl at C2.
Molecular Geometry	Relatively planar; allows -conjugation.[1]	Twisted; ortho-Cl forces phenyl ring out of plane.[1]
Melting Point	101 – 105 °C (Crystalline Solid)	Not widely characterized (Solid, likely lower MP due to twist)
Solubility	Soluble in Toluene, DCM, hot Ethanol.	Soluble in DCM, Toluene.
Primary Utility	API Intermediate (Sertraline)	Impurity / Research Standard

Structural Visualization[7]

- 3,4-DCBP: The lack of ortho-substituents allows the phenyl rings to adopt a conformation that maximizes

  -orbital overlap with the carbonyl, contributing to its stability and higher melting point.[1]

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- 2,3-DCBP: The chlorine atom at position 2 creates significant steric repulsion with the carbonyl oxygen. This forces the dichlorophenyl ring to twist out of planarity, reducing conjugation and altering the UV/Vis absorption profile.

Synthetic Pathways & Process Chemistry[8]

The synthesis of these isomers illustrates the principles of Regioselectivity in Electrophilic Aromatic Substitution (EAS).

A. The Commodity Route: Synthesis of 3,4-DCBP

The industrial production of 3,4-DCBP leverages the directing effects of 1,2-dichlorobenzene (o-dichlorobenzene).[1]

- Reagents: 1,2-Dichlorobenzene + Benzoyl Chloride.[1]
- Catalyst:

  (Lewis Acid).
- Mechanism: The two chlorine atoms are ortho/para directors but deactivating.
  - Position 3: Ortho to Cl(2), Meta to Cl(1). Sterically hindered.
  - Position 4: Para to Cl(1), Meta to Cl(2). Sterically accessible.
- Outcome: The electrophile attacks Position 4, yielding 3,4-DCBP as the major product (>90%). 2,3-DCBP is formed only in trace amounts.[1]

B. The Targeted Route: Synthesis of 2,3-DCBP

Because 2,3-DCBP is not favored by direct acylation of dichlorobenzene, it requires a "Reverse Friedel-Crafts" approach using a pre-functionalized acid chloride.[1]

- Reagents:2,3-Dichlorobenzoyl chloride + Benzene.[1]
- Precursor Synthesis: 2,3-Dichlorobenzoic acid

  2,3-Dichlorobenzoyl chloride.

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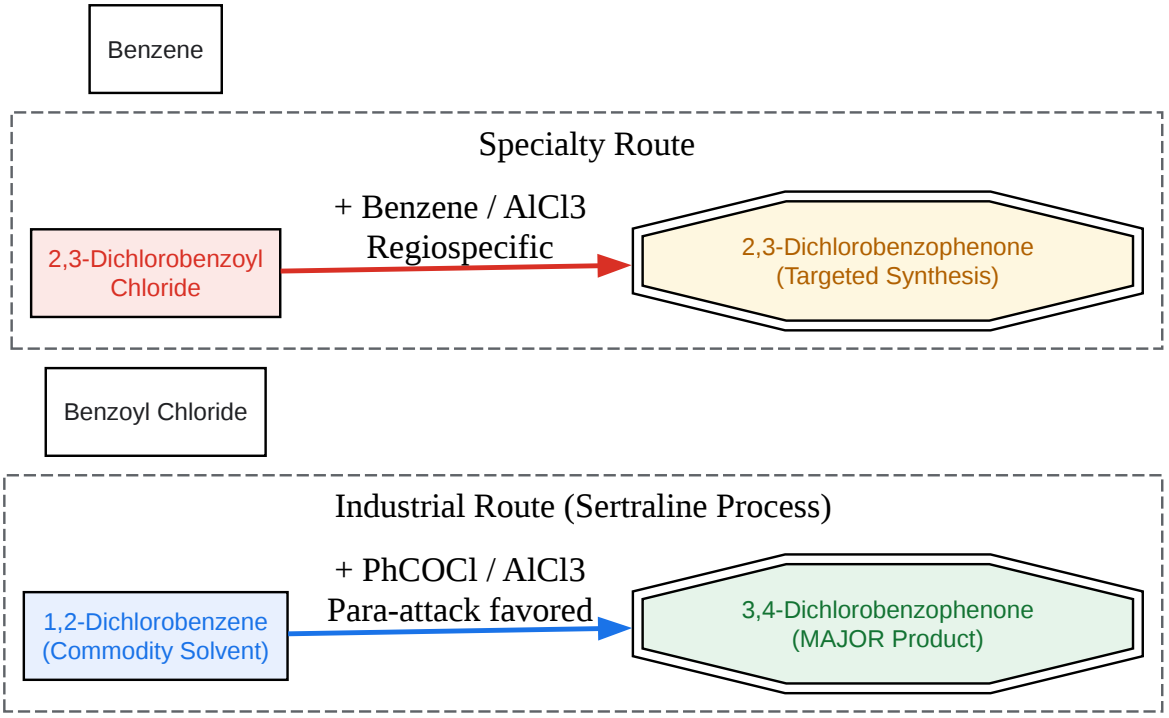
- Outcome: This route guarantees the 2,3-substitution pattern because the chlorines are already fixed on the acylating agent.



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Caption: Comparative synthetic logic. The industrial route (blue) exploits steric directing effects to produce 3,4-DCBP. The specialty route (red) requires pre-functionalized starting materials to force the 2,3-pattern.

Analytical Fingerprinting (NMR)[2][5]

Distinguishing these isomers is critical during Quality Control (QC), especially to ensure the 2,3-isomer does not contaminate 3,4-DCBP batches intended for drug synthesis.

1H NMR Differentiation

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Isomer	Splitting Pattern (Dichloro Ring)	Key Diagnostic Signals
3,4-DCBP	ABX System (1,2,4-subst.)	• d (J~8Hz): H-5 (Ortho to Cl)• d (J~2Hz): H-2 (Meta to Carbonyl)• dd: H-6 (Ortho to Carbonyl)
2,3-DCBP	ABC System (1,2,3-subst.)[1]	• d (J~8Hz): H-6 (Ortho to Carbonyl)• d (J~8Hz): H-4 (Ortho to Cl)• t (J~8Hz): H-5 (Meta to Carbonyl)

Diagnostic Tip: Look for the triplet (or apparent triplet) in the aromatic region.

- If you see a triplet integrating to 1H on the substituted ring, you likely have the 2,3-isomer (H-5 is flanked by H-4 and H-6).[1]
- The 3,4-isomer will not show a triplet on the dichloro ring; it will show a tight doublet-of-doublets and singlet-like peaks.[1]

Functional Utility in Drug Discovery

3,4-Dichlorobenzophenone: The Sertraline Backbone

This isomer is the non-negotiable starting material for Sertraline (Zoloft).

- Stobbe Condensation: 3,4-DCBP is condensed with diethyl succinate.
- Cyclization: The resulting ester is cyclized to form the Tetralone intermediate.
- Conversion: The tetralone is converted to the amine (Sertraline).[2]
- Note: The 3,4-dichloro substitution pattern is essential for the drug's affinity to the Serotonin Transporter (SERT).

2,3-Dichlorobenzophenone: The Impurity/Probe

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- Impurity Profiling: In the manufacture of Sertraline, 2,3-DCBP is a "Regio-Isomeric Impurity."[1] Its presence can lead to "Iso-Sertraline" analogs, which have different toxicological and pharmacological profiles.[1]

- Steric Probe: In Structure-Activity Relationship (SAR) studies, researchers swap the 3,4-isomer for the 2,3-isomer to test the size of the receptor binding pocket.[1] If the 2,3-analog is inactive, it confirms the binding pocket cannot accommodate the steric bulk of an ortho-chlorine.[1]

Safety & Handling

Both compounds are halogenated aromatic ketones and share similar hazard profiles, though specific data for 3,4-DCBP is more abundant due to its volume.

- GHS Classification: Skin Irrit. 2, Eye Irrit. 2, STOT SE 3 (Respiratory).

- Handling: Use standard PPE (gloves, goggles, fume hood).

- Environmental: Halogenated benzophenones are persistent. Avoid release into water sources. 3,4-DCBP has been flagged as a potential endocrine disruptor in some environmental screens.[1]

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